

Essential Safety and Disposal Guidance for Tyk2-IN-18-d5

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Compound of Interest

Compound Name: Tyk2-IN-18-d5

Cat. No.: B12377966

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The following information provides a procedural framework for the safe handling and disposal of **Tyk2-IN-18-d5**, a deuterated Tyrosine Kinase 2 (TYK2) inhibitor used in research for inflammatory and autoimmune diseases.^[1] This guidance is based on general laboratory safety protocols and data from related compounds, as a specific Safety Data Sheet (SDS) for **Tyk2-IN-18-d5** was not available. Researchers must consult with their institution's Environmental Health and Safety (EHS) department for specific disposal requirements.

Chemical and Physical Properties

While detailed quantitative data for **Tyk2-IN-18-d5** is limited, the following table summarizes available information for related compounds to provide a contextual understanding.

Property	Value	Source
Synonyms	Compound 13[1]	MedchemExpress
Target	TYK2 pseudokinase (JH2) domain[1]	MedchemExpress
Primary Use	Research of inflammatory and autoimmune diseases[1]	MedchemExpress
Storage	Store at -20°C (powder) or -80°C (in solvent)[2]	DC Chemicals
Hazard Class (similar compounds)	Acute toxicity, Oral (Category 4), Acute aquatic toxicity (Category 1), Chronic aquatic toxicity (Category 1)[2]	DC Chemicals

Precautionary Measures and Personal Protective Equipment (PPE)

Given the potential hazards associated with similar chemical compounds, which can be harmful if swallowed and very toxic to aquatic life with long-lasting effects, strict adherence to safety protocols is mandatory.[2]

Engineering Controls:

- Always handle **Tyk2-IN-18-d5** in a well-ventilated area, preferably within a certified chemical fume hood to avoid inhalation of dust or aerosols.[2]
- Ensure that a safety shower and eyewash station are readily accessible in the immediate work area.[2]

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles with side shields.[2]
- Hand Protection: Use chemically resistant gloves (e.g., nitrile) at all times.[2]

- Skin and Body Protection: A lab coat or other impervious clothing is required to prevent skin contact.[\[2\]](#)
- Respiratory Protection: If working outside of a fume hood or if aerosolization is possible, a suitable respirator should be used.[\[2\]](#)

Step-by-Step Disposal Procedure

Disposal of **Tyk2-IN-18-d5** and its containers must be conducted through an approved waste disposal plant, adhering to all federal, state, and local environmental regulations.[\[2\]](#)

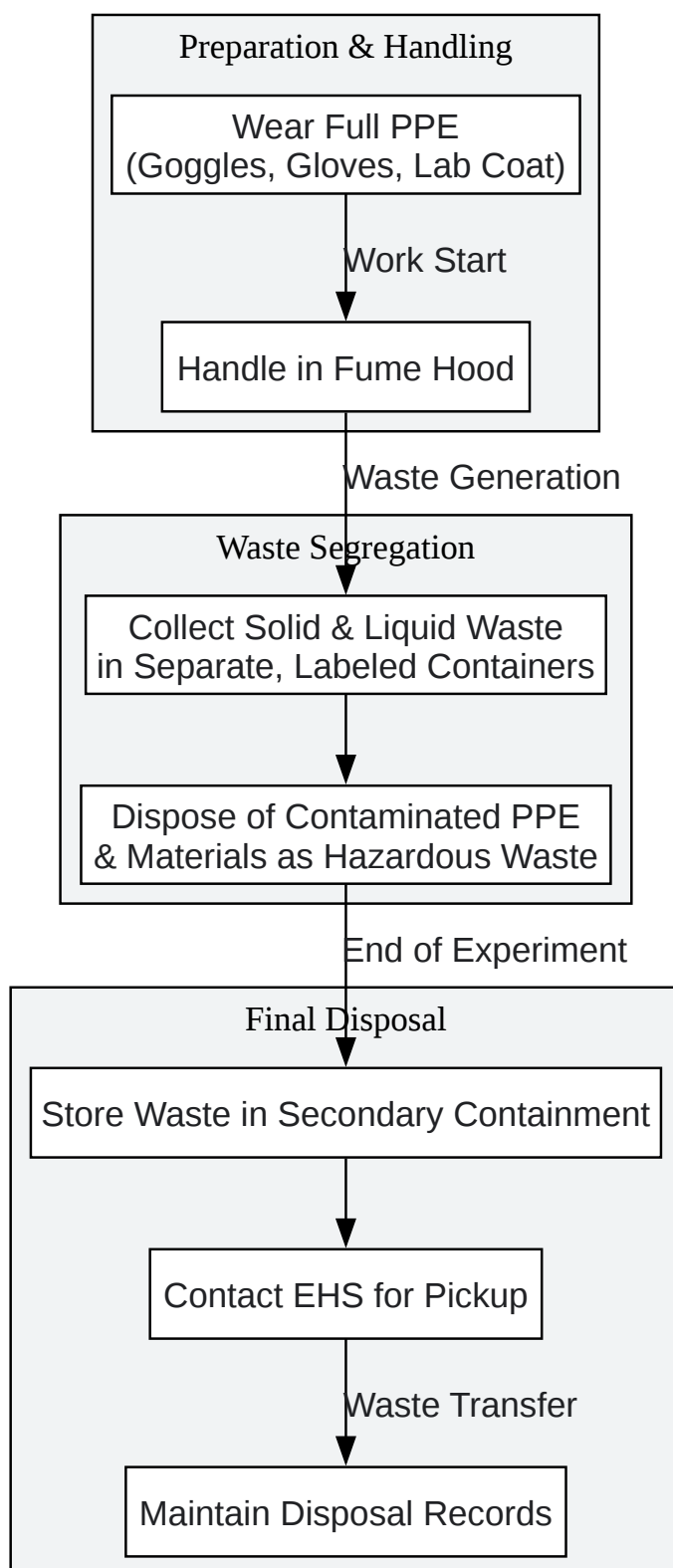
- Segregation: Do not mix **Tyk2-IN-18-d5** waste with other waste streams. It should be collected in a dedicated, properly labeled hazardous waste container.
- Containerization:
 - Solid Waste: Collect unused or contaminated solid material in a clearly labeled, sealed container.
 - Liquid Waste: Solutions containing **Tyk2-IN-18-d5** should be collected in a labeled, leak-proof container. Avoid releasing the material into the environment, as related compounds are very toxic to aquatic life.[\[2\]](#)
 - Contaminated Materials: All disposable items that have come into contact with **Tyk2-IN-18-d5**, such as pipette tips, gloves, and bench paper, must be disposed of as hazardous waste.
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**Tyk2-IN-18-d5**," and any known hazard pictograms (e.g., "Harmful," "Environmental Hazard").
- Storage: Store the sealed waste container in a designated, secure secondary containment area away from incompatible materials while awaiting pickup by your institution's EHS personnel.
- Documentation: Maintain accurate records of the amount of **Tyk2-IN-18-d5** being discarded, in accordance with laboratory and institutional protocols.

- EHS Pickup: Contact your institution's EHS department to schedule a pickup for the hazardous waste. Do not attempt to dispose of this chemical down the drain or in regular trash.[3]

Spill and Emergency Procedures

- Small Spills: In case of a small spill, carefully collect the material using an absorbent, non-combustible material (e.g., vermiculite, sand). Place the collected material into a sealed container for disposal.[3]
- Large Spills: Evacuate the area and contact your institution's EHS or emergency response team immediately.
- Personal Contamination:
 - Eyes: Immediately flush with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[2]
 - Skin: Remove contaminated clothing and rinse the affected area thoroughly with soap and water.[2]
 - Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.[2]
 - Ingestion: If swallowed, rinse mouth with water. Call a poison control center or physician immediately.[2]

Disposal Workflow Diagram



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